

# 4-(Methylthio)benzenesulfonyl chloride

## molecular weight and formula

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### Compound of Interest

Compound Name: 4-(Methylthio)benzenesulfonyl  
chloride

Cat. No.: B185800

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An In-depth Technical Guide to **4-(Methylthio)benzenesulfonyl Chloride**: Core Molecular Data

This guide provides essential physicochemical properties of **4-(Methylthio)benzenesulfonyl chloride**, a compound of interest for researchers, scientists, and drug development professionals. The data presented is derived from standard chemical reference databases.

## Core Molecular Information

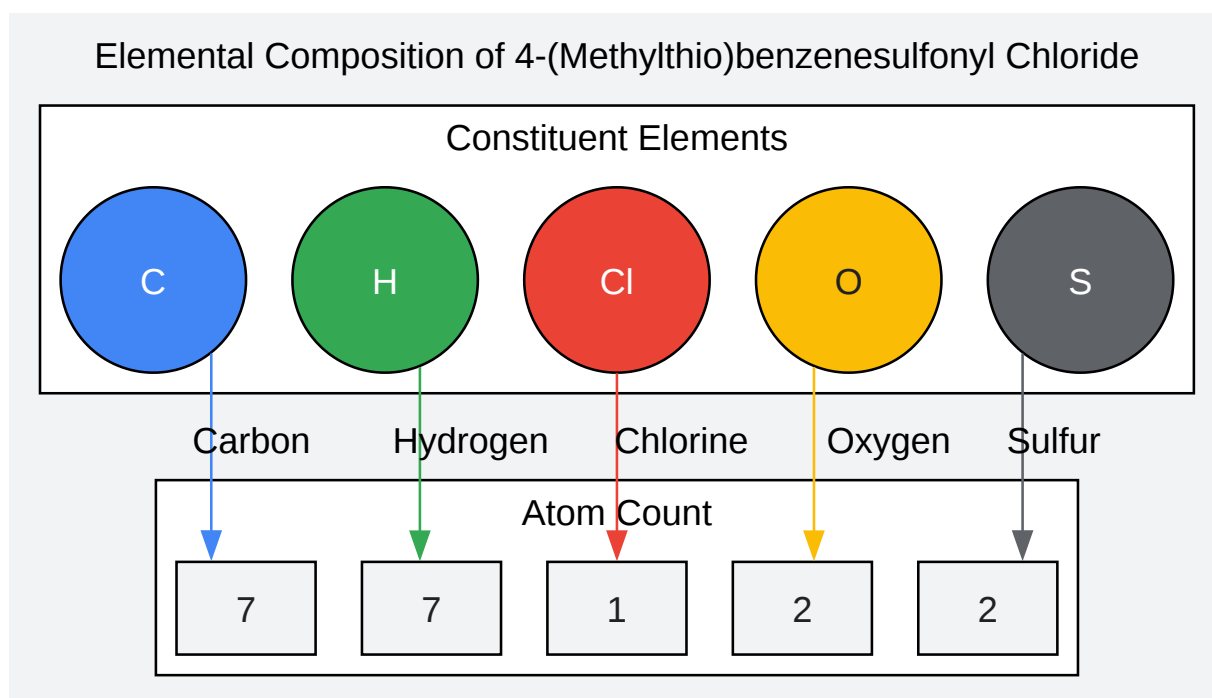
The fundamental molecular characteristics of **4-(Methylthio)benzenesulfonyl chloride** are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

Parameter	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO <sub>2</sub> S <sub>2</sub> [1][2][3][4][5][6]
Molecular Weight	222.71 g/mol [3][4][5]
Alternate Molecular Weight	222.7 g/mol [1][2]

Note: The slight variation in molecular weight values is due to differences in the precision of atomic weights used in the calculations by different sources.

## Elemental Composition and Connectivity

The molecular formula defines the elemental makeup of **4-(Methylthio)benzenesulfonyl chloride**. The following diagram illustrates the constituent elements and their counts within the molecule, providing a foundational understanding of its composition.



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Caption: Elemental composition of **4-(Methylthio)benzenesulfonyl chloride**.

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## References

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